

Delmitide Acetate storage and handling for research purposes

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Compound of Interest

Compound Name: Delmitide Acetate

Cat. No.: B12376451

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Delmitide Acetate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Delmitide Acetate** for research purposes.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Delmitide Acetate** powder?

For optimal stability, the lyophilized powder should be stored in a tightly sealed container, protected from moisture and light.[1] Recommended storage conditions are detailed in the table below.

Q2: What is the recommended procedure for reconstituting **Delmitide Acetate**?

Delmitide Acetate is soluble in water. For in vitro studies, it can be reconstituted in sterile water or a buffer of choice.[2][3] It is recommended to use ultrasonic treatment to aid dissolution.[3] For stock solutions prepared with water, filtration and sterilization using a 0.22 µm filter are advised before use.[1] To prevent product inactivation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into single-use volumes.[1]

Q3: What are the recommended storage conditions for reconstituted **Delmitide Acetate** solutions?

Once reconstituted, the stability of the **Delmitide Acetate** solution depends on the storage temperature. Aliquoted stock solutions should be stored sealed and protected from light.[1]

Q4: What is the mechanism of action of **Delmitide Acetate**?

Delmitide Acetate is a D-isomer decapeptide with potent anti-inflammatory properties.[1][4] Its mechanism of action involves the inhibition of pro-inflammatory cytokine production, specifically Tumor Necrosis Factor-alpha (TNF- α), Interferon-gamma (IFN- γ), and Interleukin-12 (IL-12).[1][4][5] Concurrently, it up-regulates the activity of heme oxygenase 1, an enzyme with cytoprotective and anti-inflammatory functions.[1][4][6] Delmitide disrupts cellular signaling pathways associated with Toll-like receptors and the TNF receptor family.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the peptide	Insufficient mixing or low solubility in the chosen solvent.	Use ultrasonic treatment to aid dissolution in water.[3] If using a buffer, ensure it is compatible with the peptide. Consider the addition of carrier proteins if necessary for your experimental setup.[2]
Reduced or no biological activity in experiments	Improper storage leading to degradation. Repeated freeze-thaw cycles of the stock solution.	Ensure the peptide has been stored at the correct temperatures and protected from light and moisture.[1] Always aliquot stock solutions to avoid repeated freezing and thawing.[1] Prepare fresh working solutions from a new aliquot for each experiment.
Inconsistent experimental results	Inaccurate concentration of the stock solution. Degradation of the peptide in the working solution.	Verify the concentration of the stock solution using a suitable method. Prepare fresh working solutions immediately before each experiment. Assess the stability of Delmitide Acetate in your specific experimental buffer and conditions if inconsistencies persist.

Data Summary

Table 1: Storage and Stability of **Delmitide Acetate**

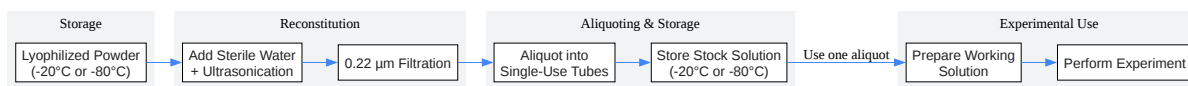
Form	Storage Temperature	Shelf Life	Storage Conditions
Lyophilized Powder	-80°C	2 years	Sealed, away from moisture and light[1]
-20°C	1 year	Sealed, away from moisture and light[1]	
Stock Solution	-80°C	6 months	Sealed, away from moisture and light, aliquoted[1]
-20°C	1 month	Sealed, away from moisture and light, aliquoted[1]	

Experimental Protocols

Protocol 1: Reconstitution of **Delmitide Acetate** for In Vitro Studies

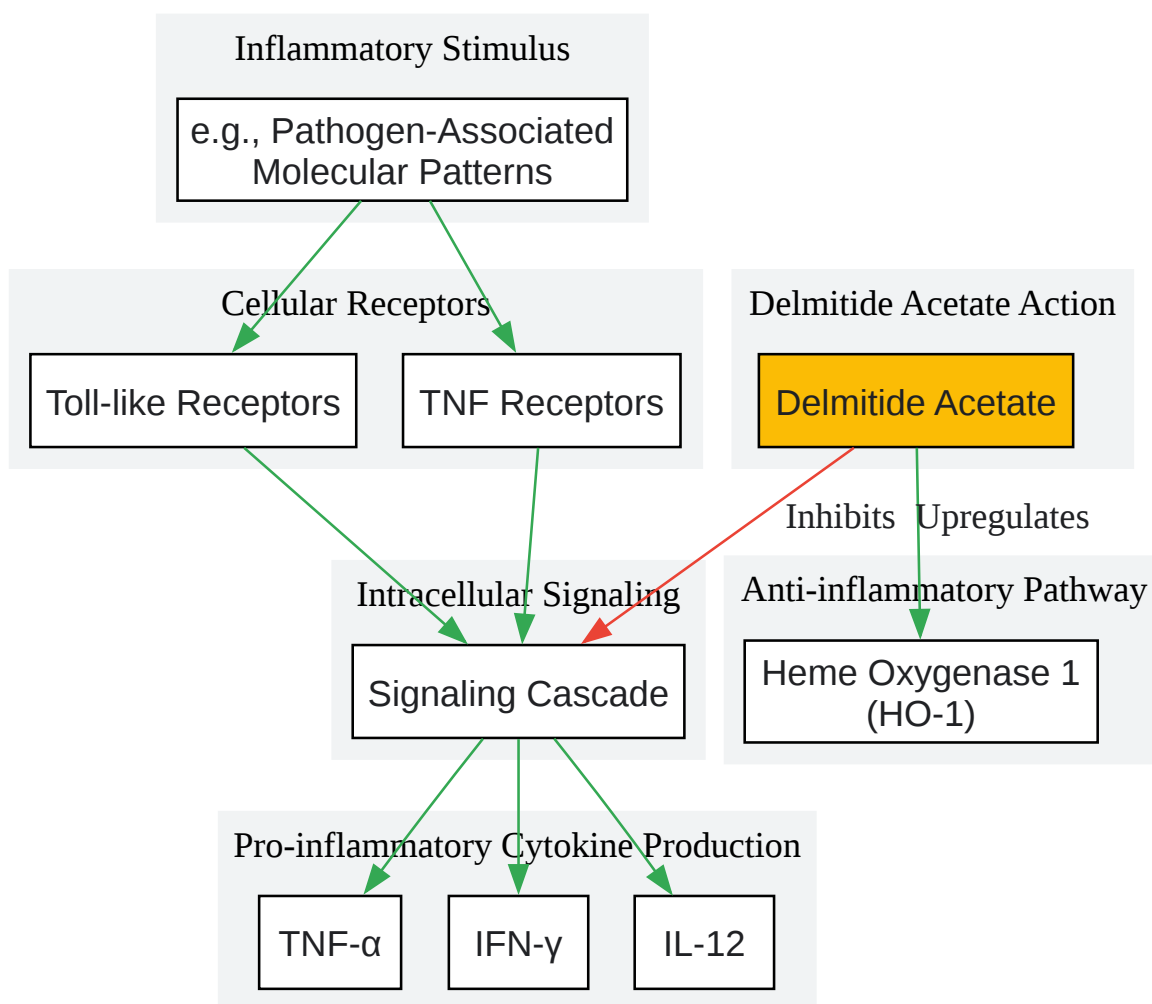
- Bring the vial of lyophilized **Delmitide Acetate** to room temperature before opening.
- Add the required volume of sterile, nuclease-free water to achieve the desired stock concentration (e.g., 8.33 mg/mL).[3]
- Gently vortex the vial and use an ultrasonic water bath for a short period to ensure complete dissolution.[3]
- If the stock solution is prepared in water, sterilize it by passing it through a 0.22 µm syringe filter.[1]
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Visualizations



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Caption: Experimental workflow for **Delmitide Acetate** handling.



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Caption: Mechanism of action of **Delmitide Acetate**.

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